

## Proper Disposal of N-Methylpropionamide: A Procedural Guide

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Compound of Interest		
Compound Name:	N-Methylpropionamide	
Cat. No.:	B074207	Get Quote

For Immediate Reference by Laboratory Professionals

This guide provides essential safety and logistical information for the proper disposal of **N-Methylpropionamide** (CAS No. 1187-58-2). Adherence to these procedures is critical for ensuring personnel safety and environmental compliance. This document is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings.

## I. Pre-Disposal Safety and Hazard Identification

**N-Methylpropionamide** is a combustible liquid and is irritating to the eyes, skin, and respiratory system.[1][2] Before handling for disposal, it is imperative to be familiar with its properties and to wear appropriate Personal Protective Equipment (PPE).

**Key Safety Precautions:** 

- Engineering Controls: Always handle N-Methylpropionamide in a well-ventilated area, preferably within a chemical fume hood.[3]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1][4] If significant vapors are expected, a NIOSH/MSHA-approved respirator may be necessary.[5]
- Spill Containment: Have a spill kit readily available that is appropriate for combustible liquids.



# II. Quantitative Data: Chemical and Physical Properties

The following table summarizes key quantitative data for **N-Methylpropionamide**, which informs its safe handling and disposal.

Property	Value
CAS Number	1187-58-2
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO
Molecular Weight	87.12 g/mol [6]
Appearance	Clear, colorless liquid[7]
Boiling Point	146 °C @ 90 mmHg[1][2]
Melting Point	-43 °C[1][2]
Density	0.931 g/mL at 25 °C[1][2]
Flash Point	106 °C (222.8 °F) - closed cup[1]
Water Solubility	Very soluble[7]

## III. Step-by-Step Disposal Protocol

The disposal of **N-Methylpropionamide** must be conducted in accordance with local, state, and federal regulations. Never dispose of this chemical down the drain or in regular trash.

Experimental Protocol for Waste Collection:

- Waste Container Selection:
  - Use a designated, leak-proof, and sealable container that is compatible with N-Methylpropionamide. A high-density polyethylene (HDPE) or glass container is recommended.



 The container must be clearly labeled as "Hazardous Waste: N-Methylpropionamide" and should include the chemical formula and relevant hazard symbols (e.g., "Combustible," "Irritant").

#### Waste Segregation:

- Do not mix N-Methylpropionamide waste with other incompatible waste streams. It should be collected separately from strong acids, bases, and oxidizers.[8]
- Keep aqueous and non-halogenated organic solvent waste streams separate where possible.[8]

#### Collection Procedure:

- Carefully transfer the waste N-Methylpropionamide into the designated hazardous waste container, avoiding splashes.
- Perform this transfer within a chemical fume hood to minimize inhalation exposure.
- Do not fill the container to more than 90% capacity to allow for vapor expansion.

#### Storage of Waste:

- Seal the waste container tightly when not in use.
- Store the container in a designated satellite accumulation area that is cool, dry, and wellventilated.[7]
- Store away from heat, sparks, and open flames. Flammable liquid storage cabinets are appropriate.

#### Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed environmental waste management company.[4]
- Provide the waste disposal company with the Safety Data Sheet (SDS) for N-Methylpropionamide.



Maintain a log of the waste generated, including the amount and date of accumulation.

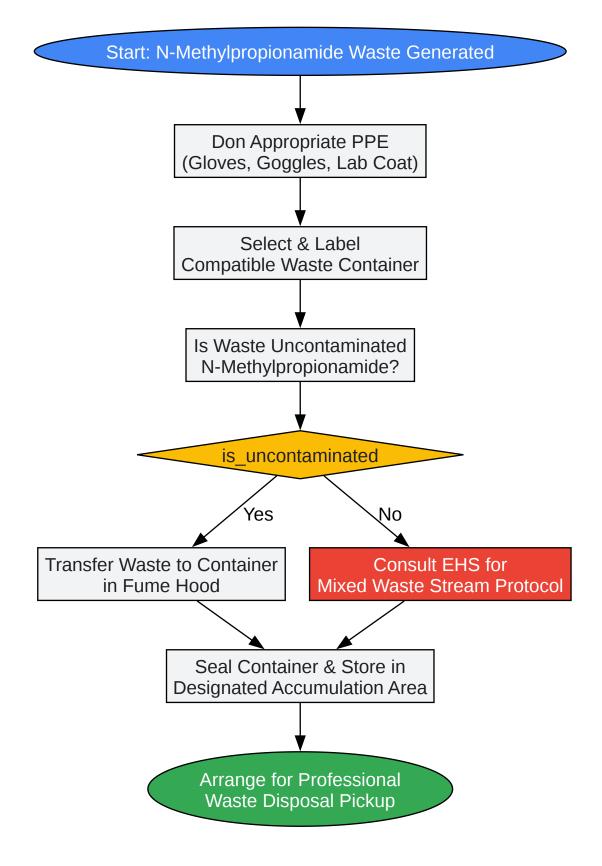
## IV. Emergency Procedures

- Small Spills: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in the designated hazardous waste container for disposal.[3]
- Large Spills: Evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.
- Personal Contamination:
  - Skin: Immediately wash the affected area with plenty of soap and water.[5]
  - Eyes: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[5] Seek medical attention.
  - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[5]

### V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-Methylpropionamide**.





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Caption: Workflow for the safe disposal of **N-Methylpropionamide**.

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